Technical Deep Dive: 3-Chloropyrazine-2-carbonyl chloride

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Compound of Interest

Compound Name:	*3-Chloropyrazine-2-carbonyl chloride*
CAS No.:	*90361-99-2*
Cat. No.:	*B1315933*

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Executive Summary

3-Chloropyrazine-2-carbonyl chloride (CAS 90361-99-2) represents a critical bifunctional electrophile in heterocyclic medicinal chemistry. Unlike simple benzoyl chlorides, this scaffold possesses two distinct electrophilic sites: the highly reactive acyl chloride moiety and the electron-deficient C3 position of the pyrazine ring. This dual reactivity profile makes it an indispensable building block for synthesizing fused heterocycles (e.g., pteridines) and bioactive amides, including intermediates for antiviral agents like Favipiravir and antitubercular pyrazinamide derivatives.

This guide details the synthesis, handling, and mechanistic reactivity of **3-chloropyrazine-2-carbonyl chloride**, emphasizing its role as a transient but potent intermediate.

Physicochemical Profile

Due to its high reactivity, **3-chloropyrazine-2-carbonyl chloride** is frequently generated in situ. However, isolation is possible under strictly anhydrous conditions.

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Property	Data	Notes
IUPAC Name	3-Chloropyrazine-2-carbonyl chloride	
CAS Number	90361-99-2	
Molecular Formula	$C_5H_2Cl_2N_2O$	
Molecular Weight	176.99 g/mol	
Physical State	Low-melting solid or oil	Tendency to hydrolyze rapidly in air.[1]
Solubility	DCM, THF, Toluene	Reacts violently with water/alcohols.
Precursor	3-Chloropyrazine-2-carboxylic acid	CAS 27398-39-6
Key Functional Groups	Acyl Chloride (-COCl) Pyrazinyl Chloride (C-Cl)	Ortho-positioned for cyclization.

Synthetic Methodology

Core Protocol: Deoxychlorination of 3-Chloropyrazine-2-carboxylic acid

The most reliable synthesis utilizes thionyl chloride (

) with catalytic dimethylformamide (DMF). The Vilsmeier-Haack-type intermediate formed by DMF and

activates the carboxylic acid, facilitating conversion under milder conditions than neat reflux.

Reagents & Equipment

- Precursor: 3-Chloropyrazine-2-carboxylic acid (1.0 eq)
- Reagent: Thionyl chloride (2.0–5.0 eq) or Oxalyl chloride (1.5 eq)
- Catalyst: DMF (2–3 drops)

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- Solvent: Toluene or Dichloromethane (DCM) (anhydrous)
- Atmosphere: Dry Nitrogen or Argon

Step-by-Step Protocol

- Setup: Charge a flame-dried round-bottom flask with 3-chloropyrazine-2-carboxylic acid and anhydrous toluene under an inert atmosphere.
- Activation: Add catalytic DMF.
- Chlorination: Add thionyl chloride dropwise at 0°C.
  - Note: Gas evolution (

    ,

) will occur. Ensure proper venting through a scrubber.
- Reaction: Warm to reflux (80–110°C) for 2–4 hours.
  - Monitoring: Monitor by aliquoting into methanol (forms methyl ester) and checking via TLC or LC-MS.
- Isolation: Concentrate the mixture in vacuo to remove excess

  and solvent.
  - Purification: The residue is typically used directly in the next step (e.g., amide coupling) without further purification to prevent hydrolysis.

Reactivity & Mechanistic Insights[2]

The chemical utility of **3-chloropyrazine-2-carbonyl chloride** stems from its Dual Electrophilicity.

- Site A (Carbonyl Carbon): The most reactive site. Undergoes rapid Nucleophilic Acyl Substitution (NAS) with amines, alcohols, or thiols.

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- Site B (C3-Pyrazine Carbon): Activated by the adjacent ring nitrogens and the electron-withdrawing carbonyl group. Susceptible to Nucleophilic Aromatic Substitution (

  ), particularly after the carbonyl has been derivatized.

Mechanistic Pathway Diagram

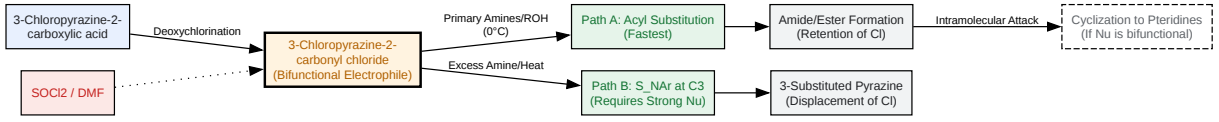

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Figure 1: Divergent reactivity pathways. The acyl chloride reacts kinetically faster (Path A), but the C3-chlorine enables subsequent functionalization or cyclization (Path B).

Applications in Drug Discovery

Favipiravir (T-705) Synthesis

While industrial routes often employ 3,6-dichloropyrazine-2-carbonitrile, the **3-chloropyrazine-2-carbonyl chloride** is a viable equivalent for generating the core amide structure.

- Workflow: The acid chloride reacts with ammonia to form 3-chloropyrazine-2-carboxamide.
- Downstream: Subsequent hydroxylation (displacing Cl) and fluorination yield the final antiviral API.

Antitubercular Agents

Derivatives of pyrazinamide are potent antimycobacterial agents. The 3-chloro handle allows for the introduction of lipophilic benzylamines via

, enhancing penetration into the waxy cell wall of Mycobacterium tuberculosis.

Synthesis Workflow Visualization

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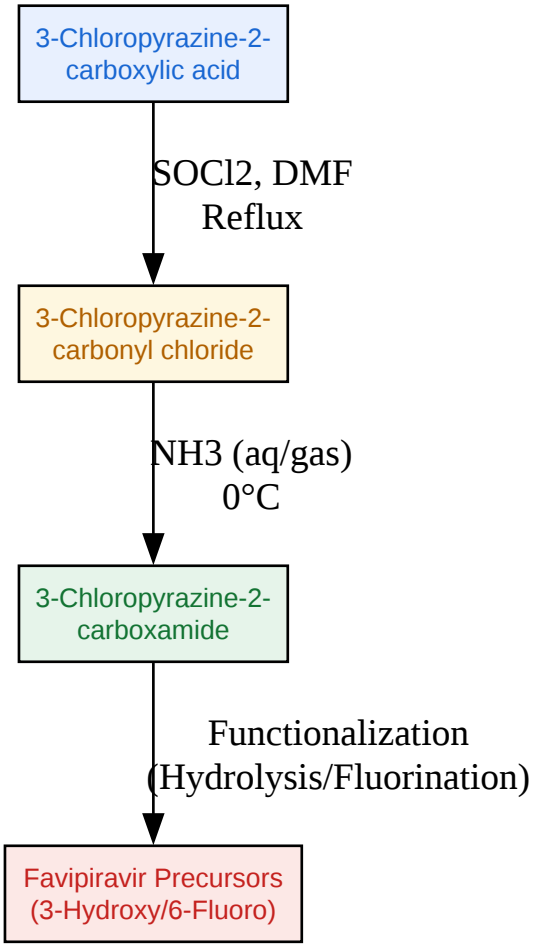

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Figure 2: Synthetic utility in the generation of bioactive pyrazinamide scaffolds.

Safety & Handling Protocols

Hazard Classification:

- Corrosive: Causes severe skin burns and eye damage (H314).
- Reacts with Water: Releases toxic HCl gas (EUH014).

Storage & Quenching:

- Storage: Store under inert gas (Argon/Nitrogen) at 2–8°C. Do not store for extended periods; prepare fresh.

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- Quenching: Quench excess acid chloride by slowly adding the reaction mixture to a stirred solution of saturated sodium bicarbonate (

) and ice. Never add water directly to the neat acid chloride.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 15215743, 5-Chloropyrazine-2-carbonyl chloride (Analogous Chemistry). Retrieved from [Link]
- Molecules (2017).Synthesis of Novel Pyrazinamide Derivatives Based on 3-Chloropyrazine-2-carboxamide. MDPI. Retrieved from [Link]
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Sources

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